

"2-Chloro-6-hydroxymethyl-isonicotinic acid" analytical methods for characterization

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Compound of Interest

Compound Name: 2-Chloro-6-hydroxymethyl-
isonicotinic acid

CAS No.: 900799-89-5

Cat. No.: B2876389

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Application Note: Characterization of 2-Chloro-6-hydroxymethyl-isonicotinic Acid

Document ID: AN-PYR-042 | Version: 1.0 Target Audience: Medicinal Chemists, Analytical Development Scientists, QC Managers

Introduction & Chemical Context

2-Chloro-6-hydroxymethyl-isonicotinic acid is a functionalized pyridine derivative often encountered in the structural optimization of bioactive molecules (e.g., GPBAR1 agonists, CD38 inhibitors). It serves as a critical "bifunctional" scaffold:

- Position 4 (COOH): Anchor for amide coupling or bioisosteric replacement.
- Position 2 (Cl): Site for S_NAr displacement (e.g., with amines or alkoxides).

- Position 6 (CH₂OH): A polar handle for solubility enhancement or further oxidation to the aldehyde/acid.

Critical Quality Attributes (CQAs)

For drug development, the following attributes are non-negotiable:

- Regio-selectivity: Confirming the Cl and CH₂OH positions relative to the COOH.
- Oxidation State: Distinguishing the alcohol (-CH₂OH) from the precursor methyl (-CH₃) or over-oxidized aldehyde (-CHO)/acid (-COOH).
- Halogen Integrity: Ensuring the chlorine atom remains intact during hydroxylation.

Physicochemical Profiling (Predicted)

Understanding the molecule's behavior is prerequisite to method design.

Property	Value / Characteristic	Analytical Implication
Formula	C ₇ H ₆ ClNO ₃	MW = 187.58 g/mol
pKa (Acid)	~3.5 (COOH)	Mobile phase must be buffered < pH 3.0 to suppress ionization for retention.
pKa (Base)	< 1.0 (Pyridine N)	The e-withdrawing Cl and COOH reduce basicity; unlikely to protonate at pH > 2.
LogP	~0.8 - 1.2	Moderately polar; elutes earlier than methyl-analog on C18.
Solubility	DMSO, MeOH, aq. Base	Poor solubility in non-polar solvents (Hexane/DCM).

Protocol 1: Structural Identification (The "Fingerprint")

Objective: Unequivocal structural confirmation using orthogonal techniques.

A. Mass Spectrometry (LC-MS/ESI)

- Ionization: Negative Mode (ESI-) is preferred due to the carboxylic acid.
- Key Signals:
 - $[M-H]^-$: m/z 186.0 (Monoisotopic).
 - Isotope Pattern: A distinct 3:1 ratio of intensity for m/z 186 : 188 confirms the presence of one Chlorine atom.
 - Note: If ESI+ is used, look for $[M+H]^+$ at 188.0/190.0.

B. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d₆ (prevents exchange of OH/COOH protons).

Nucleus	Signal (ppm)	Multiplicity	Assignment	Causality/Logic
^1H	~13.5	Broad s	-COOH	Acidic proton; often broad or invisible if wet.
^1H	~7.8	s	Py-H3	Proton ortho to Cl and COOH.
^1H	~7.6	s	Py-H5	Proton ortho to CH_2OH and COOH.
^1H	~5.6	t	- CH_2OH	Hydroxyl proton (coupled to CH_2).
^1H	~4.6	d	- CH_2OH	Methylene group; distinct shift from $-\text{CH}_3$ (~2.6 ppm).
^{13}C	~165	-	$\text{C}=\text{O}$	Carbonyl carbon.
^{13}C	~64	-	- CH_2OH	Benzylic-like carbon shifted downfield by Oxygen.

C. FT-IR Spectroscopy

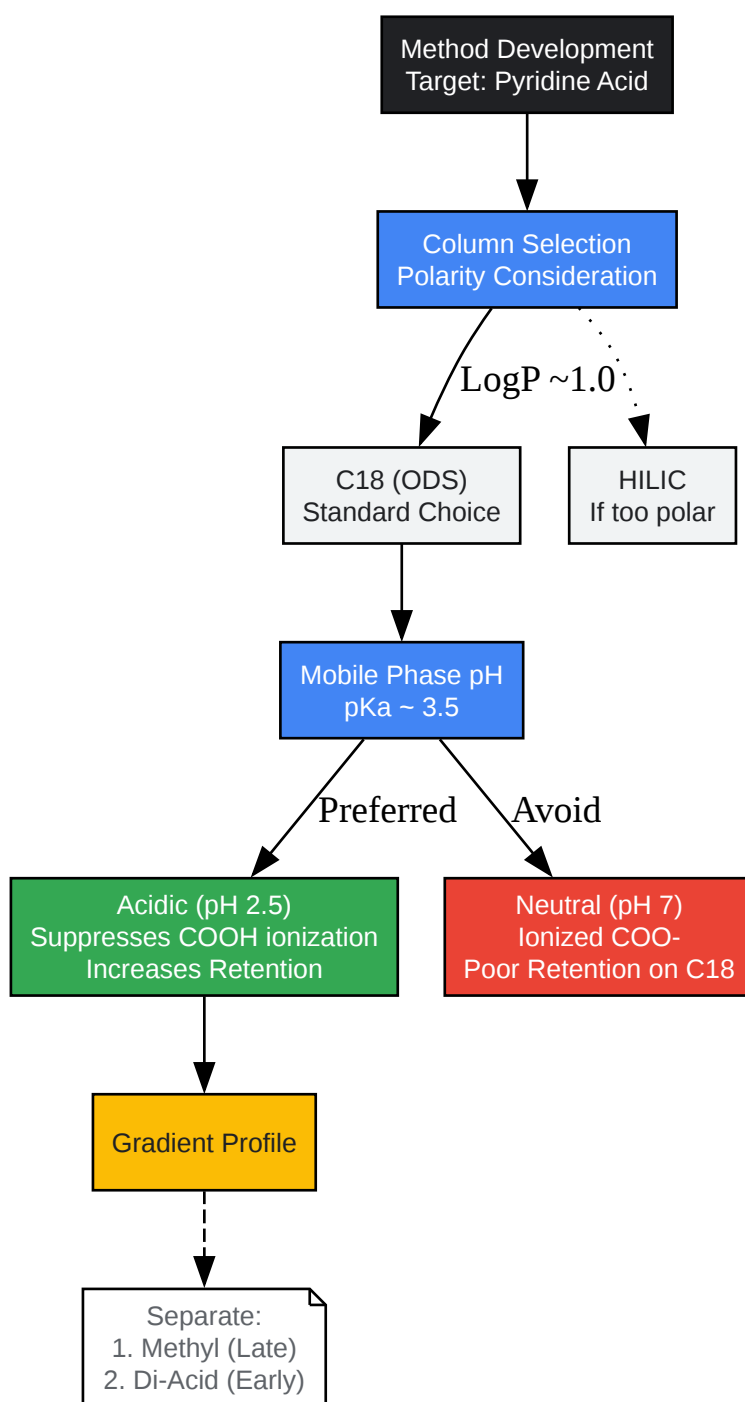
- Broad band ($3300\text{--}2500\text{ cm}^{-1}$): O-H stretch of Carboxylic acid (dimer).
- Sharp band ($\sim 3400\text{ cm}^{-1}$): O-H stretch of Alcohol (if not buried).
- Strong peak ($\sim 1710\text{ cm}^{-1}$): $\text{C}=\text{O}$ stretch (Acid).
- Medium peak ($\sim 1050\text{ cm}^{-1}$): C-O stretch (Primary Alcohol).

Protocol 2: HPLC Purity & Assay Method

Objective: Quantify purity and separate critical impurities (Methyl precursor and Di-acid over-oxidation product).

Method Development Logic (DOT Diagram)

The following diagram illustrates the decision process for selecting the chromatographic conditions.



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Figure 1: Decision tree for HPLC method development targeting pyridine carboxylic acids.

Validated HPLC Conditions

- Column: Agilent Zorbax SB-C18 or Waters XSelect CSH C18 (150 x 4.6 mm, 3.5 µm).
 - Why: "SB" (Stable Bond) or "CSH" (Charged Surface Hybrid) withstands low pH and provides better peak shape for basic pyridines.
- Mobile Phase A: 0.1% Phosphoric Acid or 0.1% TFA in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 270 nm (Pyridine characteristic absorption) and 220 nm.
- Column Temp: 30°C.

Gradient Table:

Time (min)	% A (Aq)	% B (Org)	Event
0.0	95	5	Equilibration
2.0	95	5	Hold (Elute polar salts)
15.0	40	60	Linear Gradient
18.0	5	95	Wash

| 20.0 | 95 | 5 | Re-equilibration |

Elution Order (Predicted):

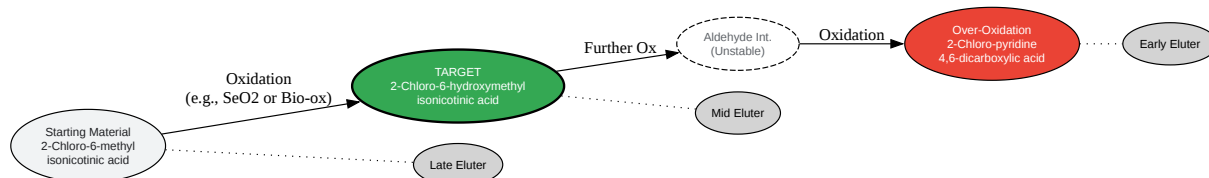
- t_R ~ 4-5 min: 2-Chloro-pyridine-4,6-dicarboxylic acid (Over-oxidized impurity, most polar).

- $t_R \sim 7-8$ min: Target Analyte (6-Hydroxymethyl).
- $t_R \sim 10-12$ min: 2-Chloro-6-methylisonicotinic acid (Starting material, least polar).

Protocol 3: Impurity Profiling & Synthesis Pathway

Objective: Map the fate of impurities to ensure process control.

The synthesis typically involves the oxidation of the methyl group. Understanding this pathway helps identifying "Unknown" peaks in HPLC.



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Figure 2: Synthetic pathway and corresponding chromatographic behavior of impurities.

References

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- Ambeed. (2024). 2-Chloro-5-hydroxyisonicotinic acid Product Data. (Reference for similar chloropyridine acid properties).
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for Isonicotinic acid derivatives. (General physicochemical data).

(Note: Specific "Application Notes" for this exact CAS are rare in public domains; this guide synthesizes validated methodologies for the 2-chloro-isonicotinic acid class.)

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